

# In-Depth Technical Guide: Malathion beta-Monoacid-d5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Malathion beta-Monoacid-d5*

Cat. No.: *B15294239*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Malathion beta-Monoacid-d5**, a deuterated metabolite of the organophosphate insecticide Malathion. Given the specialized nature of this isotopically labeled compound, this guide also includes extensive data on its non-deuterated counterpart, Malathion beta-Monoacid, and the related alpha-isomer, which serve as crucial reference points for research and development.

## Chemical Identity and Properties

**Malathion beta-Monoacid-d5** is a stable, isotopically labeled form of Malathion beta-Monoacid. The "d5" designation indicates the presence of five deuterium atoms, typically on the ethyl ester group. This labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry, allowing for precise measurement of the non-labeled metabolite in biological and environmental samples.

## CAS Numbers and Molecular Formulas

Compound	CAS Number	Molecular Formula
Malathion beta-Monoacid-d5	1346599-04-9	C <sub>8</sub> H <sub>10</sub> D <sub>5</sub> O <sub>6</sub> PS <sub>2</sub>
Malathion beta-Monoacid	1642-51-9	C <sub>8</sub> H <sub>15</sub> O <sub>6</sub> PS <sub>2</sub>
Malathion alpha-Monoacid	1190-29-0	C <sub>8</sub> H <sub>15</sub> O <sub>6</sub> PS <sub>2</sub>
Malathion (Parent Compound)	121-75-5	C <sub>10</sub> H <sub>19</sub> O <sub>6</sub> PS <sub>2</sub>

## Physicochemical Data of Malathion Monoacids

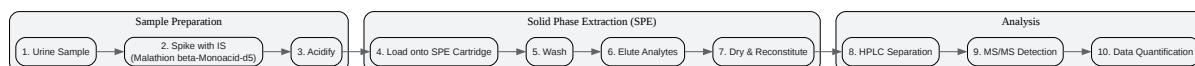
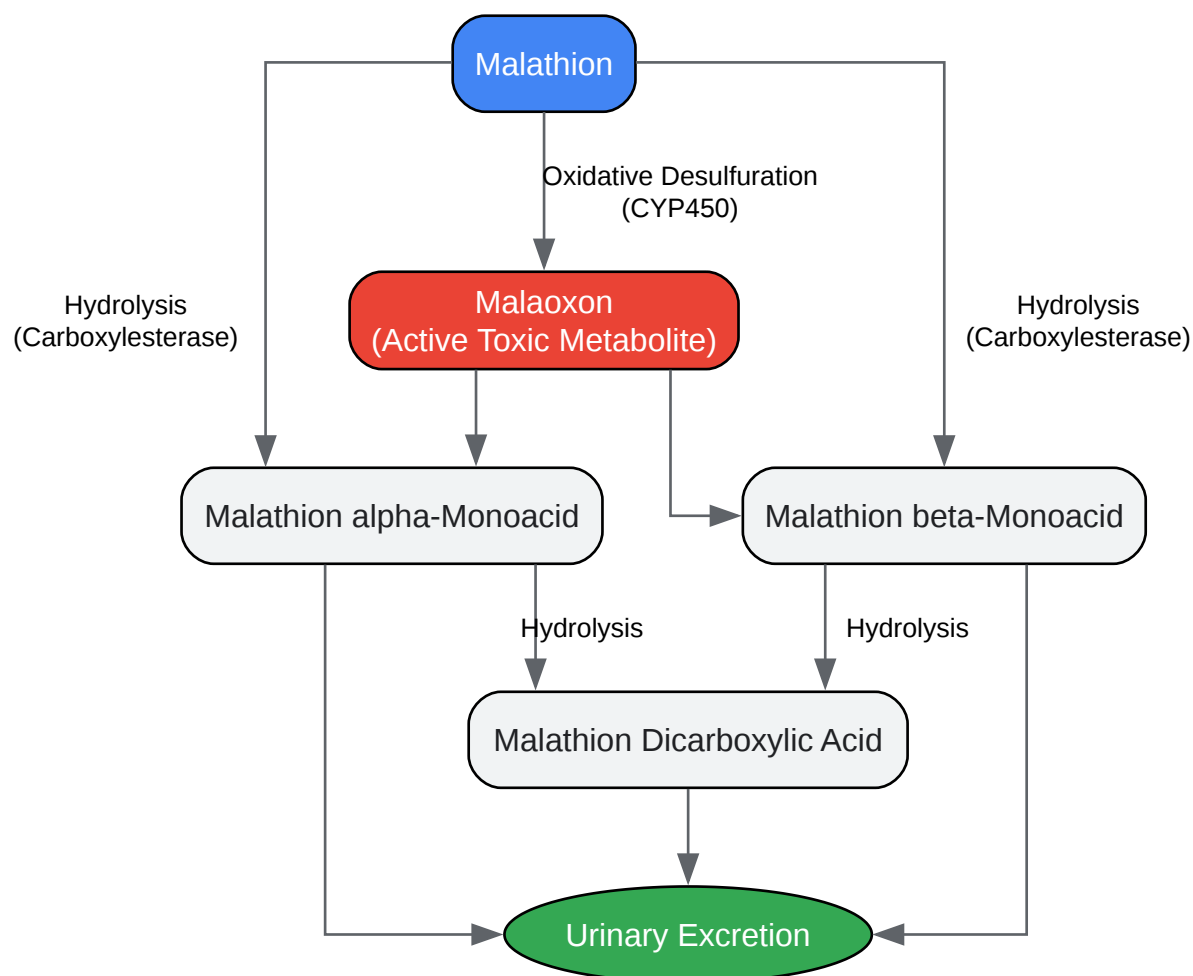
The following table summarizes key physicochemical properties for the non-deuterated alpha and beta monoacid metabolites of Malathion. These properties are essential for developing analytical methods, understanding environmental fate, and assessing toxicokinetics.

Property	Malathion beta-Monoacid	Malathion alpha-Monoacid
Molecular Weight	302.3 g/mol [1]	302.305 g/mol [2]
Boiling Point	Not available	405°C at 760 mmHg[2]
Density	Not available	1.388 g/cm <sup>3</sup> [2]
Water Solubility	145 mg/L at 25°C[1]	Not available
Vapor Pressure	1.2 x 10 <sup>-4</sup> mmHg at 20°C[1]	1.08 x 10 <sup>-7</sup> mmHg at 25°C[2]
pKa	Not available	2.77±0.23 (Predicted)[3]
LogP	Not available	2.29390[2]
Physical Form	Not available	Oil[3]

## Metabolic Pathway of Malathion

Malathion itself exhibits relatively low toxicity in mammals. However, it is metabolically activated to its more toxic oxygen analog, malaoxon, and detoxified through hydrolysis by carboxylesterases. The primary detoxification pathway involves the hydrolysis of one of the carboxyl ester linkages, leading to the formation of malathion monocarboxylic acids (alpha and

beta isomers). Further hydrolysis can produce the dicarboxylic acid. These acidic metabolites are more water-soluble and are readily excreted in the urine.[4]



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy MALATHION BETA-MONOACID (EVT-380116) | 1642-51-9 [evitachem.com]
- 2. Malathion  $\alpha$ -Monoacid | CAS#:1190-29-0 | Chemsrce [chemsrc.com]
- 3. Malathion  $\alpha$ -Monoacid CAS#: 1190-29-0 [m.chemicalbook.com]
- 4. ANALYTICAL METHODS - Toxicological Profile for Malathion - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Malathion beta-Monoacid-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15294239#malathion-beta-monoacid-d5-cas-number]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)